

# Personal protective equipment for handling Jak-IN-37

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## Compound of Interest

Compound Name: Jak-IN-37

Cat. No.: B15571432

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## Essential Safety and Handling Guide for Jak-IN-37

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate safety, operational, and disposal information for **Jak-IN-37** (CAS No. 2734918-37-5), a JAK1/TYK2 inhibitor.

## Hazard Identification and Personal Protective Equipment

**Jak-IN-37** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to proper personal protective equipment (PPE) protocols is mandatory to ensure personnel safety.

### Recommended Personal Protective Equipment (PPE)<sup>[1]</sup>

Protection Type	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves
Skin and Body	Impervious clothing
Respiratory	Suitable respirator

## Safe Handling and Storage

Proper handling and storage are critical to maintain the integrity of **Jak-IN-37** and the safety of the laboratory environment.

Handling Procedures:[\[1\]](#)

- Avoid inhalation of dust and aerosols.
- Prevent contact with eyes and skin.
- Use only in areas with appropriate exhaust ventilation.
- Do not eat, drink, or smoke when using this product.
- Wash skin thoroughly after handling.

Storage Conditions:[\[1\]](#)

- Keep container tightly sealed.
- Store in a cool, well-ventilated area.
- Protect from direct sunlight and sources of ignition.
- Recommended storage temperatures: -20°C (powder) or -80°C (in solvent).

## Accidental Release and First Aid Measures

In the event of accidental exposure or release, immediate and appropriate action is crucial.

First Aid Measures[\[1\]](#)

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses, if present. Immediately flush eyes with large amounts of water, separating eyelids. Promptly call a physician.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.
Inhalation	Relocate to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician.

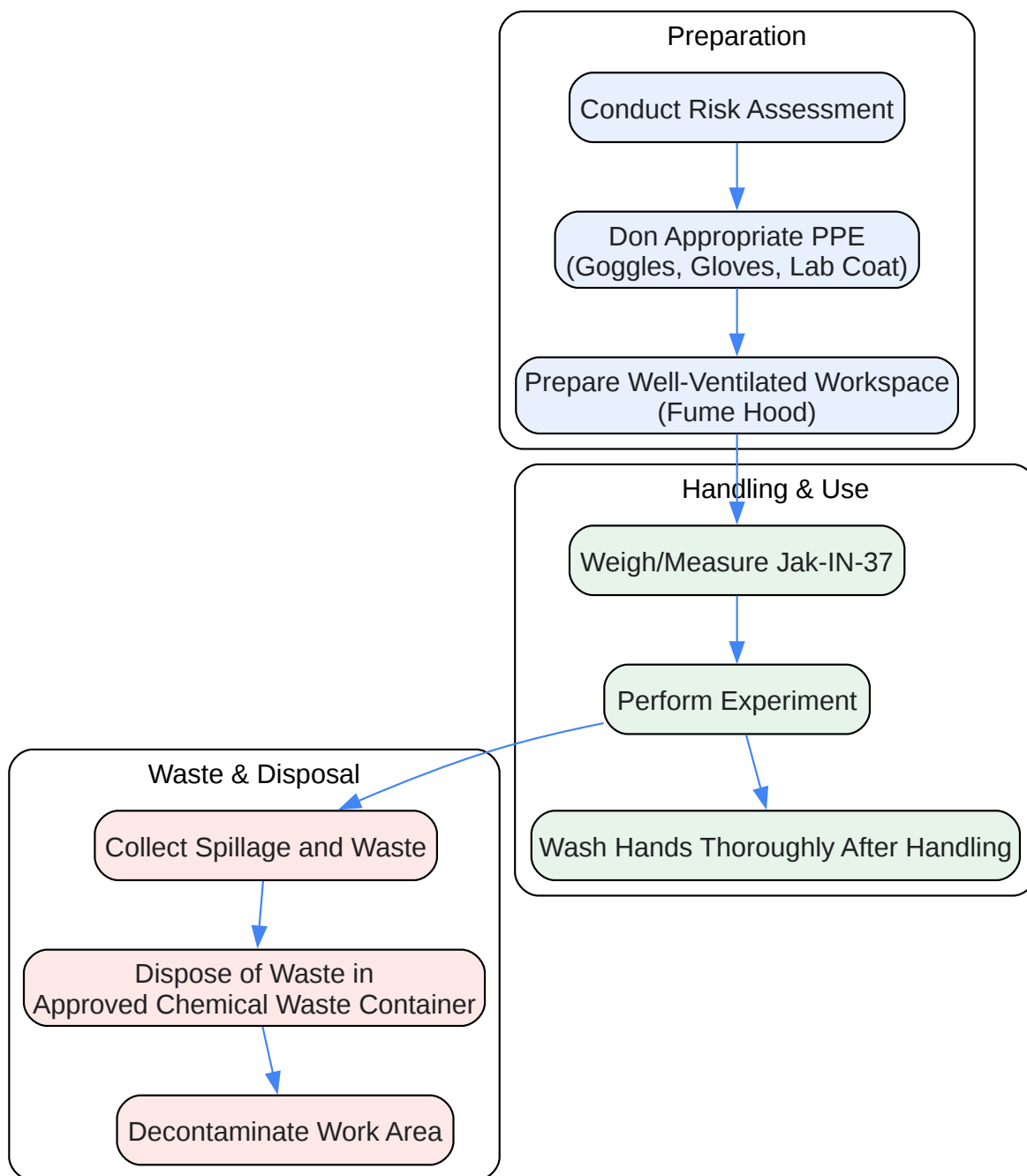
Spill Response:[1] In case of a spill, collect the spillage to prevent it from entering drains, water courses, or the soil.

## Disposal Plan

Dispose of **Jak-IN-37** and its container at an approved waste disposal plant.[1] Avoid release to the environment.[1]

## Experimental Workflow for Safe Handling

The following diagram outlines the key steps for the safe handling of **Jak-IN-37** in a laboratory setting.



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## References

- 1. JAK1/TYK2-IN-3|2734918-37-5|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Jak-IN-37]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571432#personal-protective-equipment-for-handling-jak-in-37]

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